

Mechanical properties of EVA copolymers with varying molecular weights

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethylene-vinyl acetate*

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Ethylene-vinyl acetate (EVA) copolymers are versatile thermoplastics widely utilized in the biomedical and pharmaceutical fields for applications such as drug delivery systems, medical tubing, and flexible containers. Their biocompatibility, flexibility, and tunable mechanical properties make them ideal candidates for these demanding applications. The mechanical behavior of EVA copolymers is intrinsically linked to their molecular characteristics, primarily the molecular weight and the vinyl acetate (VA) content. This technical guide provides a comprehensive overview of the relationship between the molecular weight of EVA copolymers and their key mechanical properties.

The Influence of Molecular Weight on Mechanical Properties

The molecular weight of a polymer is a critical determinant of its mechanical performance. In EVA copolymers, a higher molecular weight generally leads to increased intermolecular entanglements, which in turn enhances the material's strength and toughness. Conversely, a lower molecular weight results in shorter polymer chains with fewer entanglements, leading to a softer and more easily processable material.

The melt flow index (MFI) is inversely proportional to the molecular weight of the polymer; a lower MFI indicates a higher molecular weight.^[1] Therefore, by examining the MFI, one can

infer the relative molecular weight of different EVA grades.

Key Mechanical Properties and Their Dependence on Molecular Weight:

- **Tensile Strength:** This property, which measures the maximum stress a material can withstand while being stretched or pulled, generally increases with higher molecular weight. Longer polymer chains are more effective at distributing stress, leading to a stronger material.[\[1\]](#)
- **Elongation at Break:** Representing the extent to which a material can be stretched before it breaks, elongation at break is also positively influenced by higher molecular weight. Increased chain entanglement allows the material to deform more significantly before failure.
- **Young's Modulus (Tensile Modulus):** This is a measure of a material's stiffness. The effect of molecular weight on Young's modulus is less direct than on tensile strength and elongation. While higher molecular weight can contribute to a more robust network, the vinyl acetate content and crystallinity play a more dominant role in determining the stiffness of EVA copolymers.
- **Hardness:** Hardness, or the resistance of a material to localized plastic deformation, tends to increase with higher molecular weight due to the more entangled polymer network.
- **Melt Flow Index (MFI):** As a measure of the ease of flow of a molten polymer, the MFI is inversely related to molecular weight.[\[1\]](#) EVA grades with higher molecular weights have higher melt viscosities and therefore lower MFIs.

Quantitative Data on Mechanical Properties

The following tables summarize the typical mechanical properties of EVA copolymers with varying molecular weights (as indicated by their melt flow index) and vinyl acetate content. It is important to note that these values are representative and can vary depending on the specific grade and processing conditions.

Table 1: Mechanical Properties of EVA Copolymers with Varying Melt Flow Index (and thus Molecular Weight)

Property	EVA Grade 1 (Low MW, High MFI)	EVA Grade 2 (Medium MW, Medium MFI)	EVA Grade 3 (High MW, Low MFI)	Test Method
Melt Flow Index (g/10 min)	365-440	38.0–48.0	2.6–3.4	ASTM D1238
Tensile Strength at Break (MPa)	~10	~15	~19	ASTM D638
Elongation at Break (%)	~900	~800	~700	ASTM D638
Shore Hardness	~A65	~A80	~A93 / D45	ASTM D2240

Note: The data in this table is synthesized from multiple sources to illustrate the general trend. Specific values can be found in the datasheets of commercial EVA grades.[2][3]

Table 2: Influence of Vinyl Acetate Content on Mechanical Properties of EVA Copolymers

Property	EVA (10% VA)	EVA (18% VA)	EVA (28% VA)	EVA (33% VA)	Test Method
Tensile Strength (MPa)	~35	~20	~15	~10	ASTM D638
Elongation at Break (%)	~300-800	~750	~850	~900	ASTM D638
Young's Modulus (GPa)	0.015-0.080	~0.04	~0.02	~0.007	ASTM D638
Shore Hardness	~D40-50	~A90	~A80	~A65	ASTM D2240

Note: This table illustrates that with increasing vinyl acetate content, EVA copolymers generally become more flexible (lower modulus and hardness) and have higher elongation, while their

tensile strength decreases.[4][5][6]

Experimental Protocols

The following are detailed methodologies for the key experiments used to determine the mechanical properties of EVA copolymers.

3.1. Tensile Properties (ASTM D638)

This test method is used to determine the tensile properties of plastics, including tensile strength, elongation, and Young's modulus.[7][8][9][10][11]

- **Specimen Preparation:** Test specimens are typically prepared by injection molding or by machining from a compression-molded sheet.[9] The standard specimen is dumbbell-shaped (Type I is preferred for rigid plastics) to ensure that failure occurs in the central, narrower section.[7][9]
- **Apparatus:** A universal testing machine (UTM) equipped with grips to hold the specimen, a load cell to measure the applied force, and an extensometer to measure the elongation is used.[8]
- **Procedure:**
 - The width and thickness of the narrow section of the specimen are measured.
 - The specimen is mounted in the grips of the UTM.
 - The extensometer is attached to the specimen's gauge length.
 - A tensile load is applied at a constant crosshead speed until the specimen fractures.[11] The speed is determined by the material specification.[10]
 - The force and elongation are recorded continuously throughout the test.
- **Calculations:**
 - Tensile Strength: The maximum stress applied before the specimen breaks.

- Elongation at Break: The percentage increase in the original gauge length at the point of fracture.
- Young's Modulus: The slope of the initial linear portion of the stress-strain curve.

3.2. Hardness (ASTM D2240)

This method measures the indentation hardness of rubber and plastic materials using a durometer.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Apparatus: A durometer, which consists of a calibrated spring that applies a specific pressure to an indenter foot. Different scales (e.g., Shore A for softer materials and Shore D for harder materials) use different indenter shapes and spring forces.[\[16\]](#)
- Procedure:
 - The test specimen should have a minimum thickness of 6.4 mm (0.25 inches).[\[16\]](#)
 - The specimen is placed on a hard, flat surface.
 - The durometer is pressed firmly and vertically onto the specimen.
 - The hardness reading is taken immediately after the indenter foot makes full contact with the specimen.
- Reporting: The result is reported as a dimensionless number on the specific Shore scale used (e.g., 80 Shore A).

3.3. Melt Flow Index (MFI) (ASTM D1238)

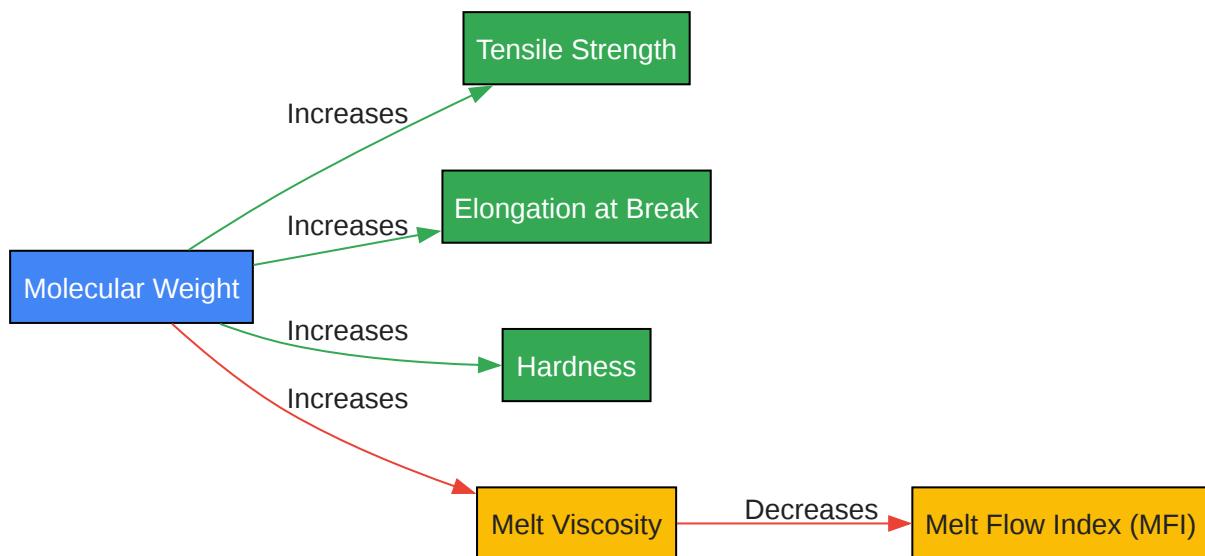
This test measures the rate of extrusion of a molten thermoplastic resin through a die of a specified length and diameter under prescribed conditions of temperature and load.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

- Apparatus: An extrusion plastometer, which consists of a heated barrel, a piston, and a standard die.
- Procedure (Procedure A):

- A specified amount of the polymer is loaded into the barrel of the plastometer, which is preheated to a specific temperature (e.g., 190 °C for EVA).
- A specified weight is placed on the piston to apply a constant load.
- After a preheating time, the molten polymer is allowed to extrude through the die.
- The extrudate is cut at regular intervals, and the collected samples are weighed.
- Calculation: The MFI is calculated as the weight of the polymer extruded in grams over a 10-minute period.

Visualizations

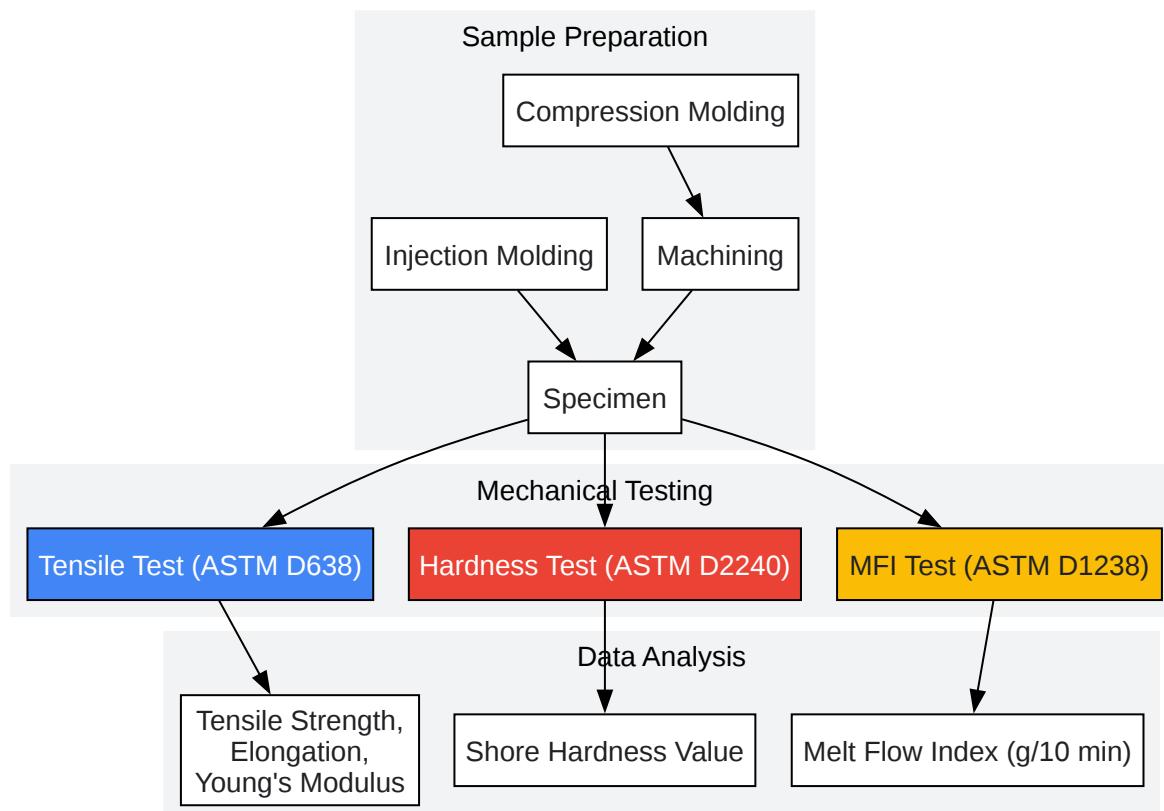
Logical Relationship between Molecular Weight and Mechanical Properties



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Caption: Relationship between EVA molecular weight and its key mechanical and processing properties.

Experimental Workflow for Mechanical Property Testing

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Caption: A typical workflow for the mechanical characterization of EVA copolymers.

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- To cite this document: BenchChem. [Mechanical properties of EVA copolymers with varying molecular weights]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b8514405#mechanical-properties-of-eva-copolymers-with-varying-molecular-weights>

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